

Proper Disposal of 17-Hydroxyisolathyrol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B12432442

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Ensuring the safe and compliant disposal of laboratory chemicals is a critical component of research integrity and personnel safety. This guide provides detailed, step-by-step procedures for the proper disposal of **17-Hydroxyisolathyrol**, a macrocyclic lathyrol derivative. The information presented here is intended for researchers, scientists, and drug development professionals to facilitate safe laboratory operations and adherence to regulatory standards.

Core Safety and Handling Protocols

Prior to initiating any disposal procedures, it is imperative to handle **17-Hydroxyisolathyrol** with the appropriate safety measures. Although the available Material Safety Data Sheet (MSDS) indicates that **17-Hydroxyisolathyrol** is not classified as a hazardous substance or mixture, standard laboratory best practices for chemical handling should be strictly followed.^[1]

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn to prevent skin contact.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect against accidental splashes.

- Lab Coat: A standard laboratory coat should be worn to protect clothing and skin.

Handling and Storage:

- Work in a well-ventilated area to minimize inhalation exposure.
- Store the compound in a tightly sealed container in a cool, dry place, away from incompatible materials.
- In the event of a spill, absorb the material with an inert substance (e.g., vermiculite, sand) and collect it in a sealed, labeled container for disposal.

Step-by-Step Disposal Procedure

The disposal of **17-Hydroxyisolathyrol** and its associated waste must be conducted in accordance with all applicable federal, state, and local regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

- Waste Identification and Segregation:
 - Solid Waste: Unused or expired **17-Hydroxyisolathyrol** powder should be treated as chemical waste. Do not dispose of it in the general laboratory trash.
 - Contaminated Materials: All materials that have come into contact with **17-Hydroxyisolathyrol**, such as pipette tips, tubes, gloves, and bench paper, must be disposed of as chemical waste.
 - Solutions: Solutions containing **17-Hydroxyisolathyrol** should be collected in a dedicated, sealed, and properly labeled waste container. Avoid mixing with other chemical wastes unless specifically permitted by your institution's EHS guidelines.
- Waste Containerization and Labeling:
 - Use a dedicated, leak-proof, and clearly labeled waste container for all **17-Hydroxyisolathyrol** waste.
 - The label should prominently display the chemical name ("**17-Hydroxyisolathyrol**"), concentration (if in solution), and the appropriate hazard classification (in this case, "Non-

Hazardous" based on current data).

- Storage Pending Disposal:
 - Store the waste container in a designated, secure area, away from general laboratory traffic and incompatible materials.
- Final Disposal:
 - Contact your institution's EHS department to schedule a waste pickup. Do not attempt to dispose of the chemical waste through standard trash or sewer systems.[\[2\]](#)

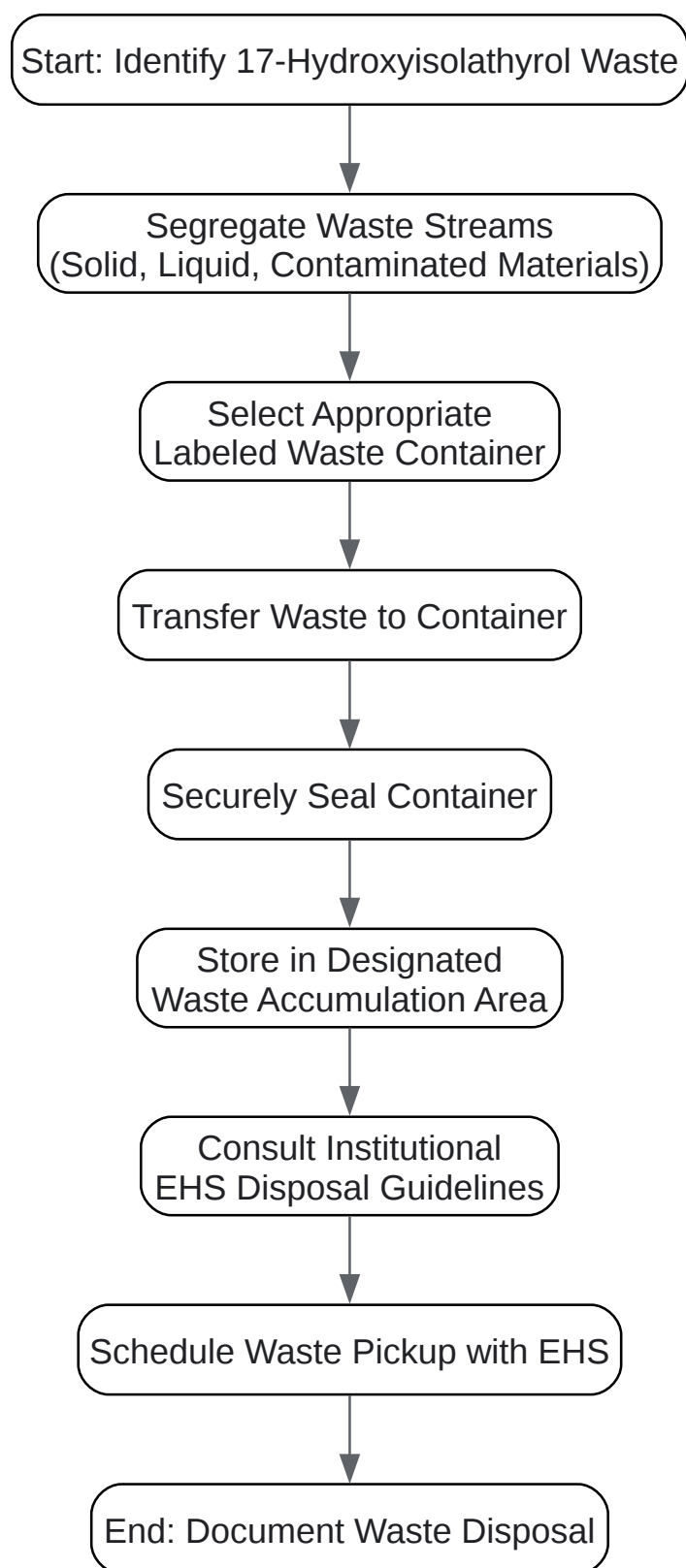
Quantitative Data Summary

For quick reference, the following table summarizes key data points related to **17-Hydroxyisolathyrol**.

Identifier	Value
CAS Number	93551-00-9 [1]
Molecular Formula	C20H30O5 [1]
Molecular Weight	350.45 [1]
Hazard Classification	Not a hazardous substance or mixture [1]

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **17-Hydroxyisolathyrol**.



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Caption: Disposal workflow for **17-Hydroxyisolathyrol**.

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References

- 1. abmole.com [abmole.com]
- 2. Phenol, Chloroform, or TRIzol™ Waste Disposal | Research Safety Affairs | Office of Research | UTHSC [uthsc.edu]
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